

Technical Support Center: N,N-Diethyl-2-hydroxy-2-phenylacetamide

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Compound of Interest

Compound Name: *N,N-Diethyl-2-hydroxy-2-phenylacetamide*

CAS No.: 2019-69-4

Cat. No.: B1209631

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From the Desk of the Senior Application Scientist

Welcome to the technical support guide for **N,N-Diethyl-2-hydroxy-2-phenylacetamide** (CAS No. 2019-69-4). This document is designed for our partners in research, discovery, and drug development. My objective is to provide not just protocols, but the underlying scientific rationale to empower you to handle, store, and utilize this valuable synthetic intermediate with confidence and precision. We will address common challenges and provide solutions grounded in chemical principles to ensure the integrity of your experiments.

Section 1: Frequently Asked Questions (FAQs)

This section provides rapid answers to the most common inquiries we receive regarding **N,N-Diethyl-2-hydroxy-2-phenylacetamide**.

Q1: What are the fundamental chemical and physical properties of this compound?

A1: Understanding the basic properties is the first step to effective handling. Below is a summary of key data points.

Property	Value	Source
Chemical Formula	C ₁₂ H ₁₇ NO ₂	[1][2]
Molecular Weight	207.27 g/mol	[1][2]
CAS Number	2019-69-4	[2]
Appearance	Solid	[3]
Solubility	Soluble in most organic solvents like alcohols, ethers, and aromatic hydrocarbons.[4] Limited data on aqueous solubility.	
Melting Point	Data for the related compound N,N-Diethyl-2-phenylacetamide is 86°C. Specific data for the hydroxylated version may vary. [5]	

Q2: What are the non-negotiable storage conditions for ensuring long-term stability?

A2: The stability of **N,N-Diethyl-2-hydroxy-2-phenylacetamide** is paramount for reproducible results. The molecule possesses two key functionalities: a tertiary amide and a benzylic secondary alcohol. Each requires specific consideration.

- Standard Procedure: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[6][7][8]
- Expert Recommendation: For long-term storage (>6 months), we strongly advise storing under an inert atmosphere (e.g., argon or nitrogen). The benzylic alcohol is susceptible to slow air oxidation, which can generate phenylglyoxylic acid diethylamide as an impurity. This precaution prevents the introduction of reactive carbonyl species into your experiments.

Q3: What level of Personal Protective Equipment (PPE) is required when handling this compound?

A3: While specific toxicity data for this exact molecule is limited, the hazard profile of structurally related compounds, such as N,N-Diethyl-2-phenylacetamide, necessitates a cautious approach.[5][9]

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[6][7]
- Skin Protection: Use impervious gloves (e.g., nitrile) and wear a lab coat. Change gloves immediately if contact is suspected.[6][7]
- Respiratory Protection: Handle in a well-ventilated chemical fume hood to avoid inhalation of any dust or aerosols.[6][7]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[7][9]

Q4: What are the primary chemical hazards I should be aware of?

A4: The primary hazards are related to potential chemical instability under improper conditions and the inherent risks associated with related amide compounds. The non-hydroxylated analog, DEPA, is classified as harmful if swallowed or in contact with skin, and fatal if inhaled. [5][9][10] You must assume a similar hazard profile. The most significant chemical risk is degradation. The amide linkage is susceptible to hydrolysis under strong acidic or basic conditions, which would cleave the molecule into diethylamine and mandelic acid.

Section 2: Troubleshooting Guide for Experimental Applications

This section addresses specific issues you may encounter during your experiments, providing potential causes and actionable solutions.

Problem 1: Compound Fails to Dissolve or Precipitates from Solution Unexpectedly.

- Symptoms: You observe solid material in your reaction vessel after adding the solvent, or the compound "crashes out" during a reaction or workup.
- Causality Analysis: This issue is almost always tied to solvent choice, concentration, or changes in the solution's environment (temperature, pH). The presence of both a polar

hydroxyl group and a nonpolar phenyl ring gives the molecule a balanced but specific solubility profile.

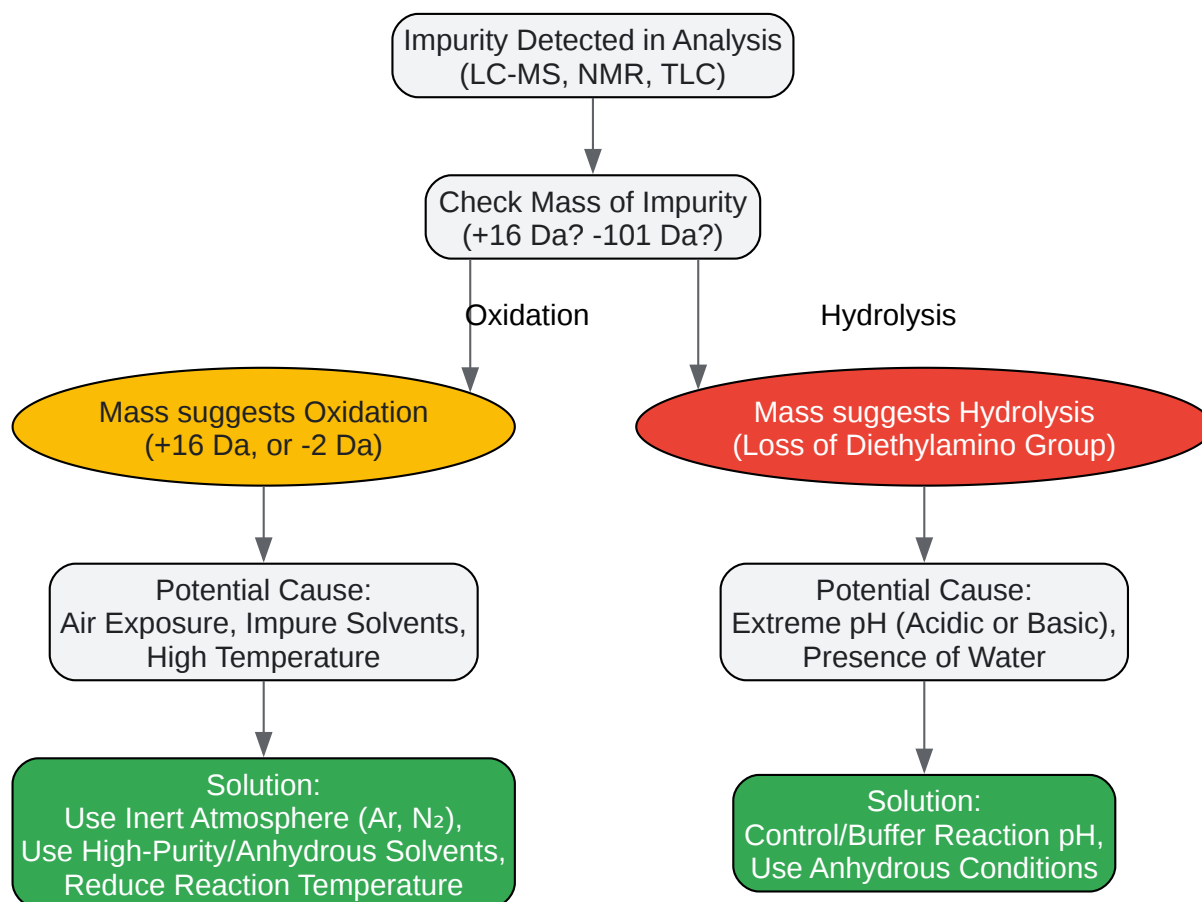
- Resolution Protocol:
 - Solvent Screening: If solubility is an issue, perform small-scale solubility tests in a panel of solvents (e.g., THF, Dichloromethane, Acetonitrile, Methanol, Toluene) before committing to a large-scale reaction.
 - Temperature Control: Solubility is temperature-dependent. Gentle warming can aid dissolution, but be cautious of potential degradation at elevated temperatures. Conversely, if your reaction is cooled, be aware of the possibility of precipitation.
 - pH Sensitivity: A significant change in the pH of your medium can alter the protonation state of the molecule or reagents, affecting solubility. Ensure your reaction medium is appropriately buffered if it is sensitive to pH swings.

Problem 2: Appearance of Unexpected Impurities in Analytical Data (LC-MS, NMR).

- Symptoms: Your analytical results show peaks or spots that do not correspond to your starting material or expected product.
- Causality Analysis: This often points to compound degradation. The two most likely degradation pathways are hydrolysis of the amide and oxidation of the benzylic alcohol.
 - Amide Hydrolysis: Occurs under strongly acidic ($\text{pH} < 2$) or basic ($\text{pH} > 12$) conditions, especially with heating. This will yield mandelic acid and diethylamine.
 - Oxidation: The benzylic alcohol is prone to oxidation, especially in the presence of trace metals or oxidizing agents, forming a ketone impurity.
- Resolution Protocol:
 - pH Monitoring & Control: Maintain your reaction pH within a neutral to moderately acidic/basic range (pH 3-10) unless the reaction chemistry requires otherwise.
 - Inert Atmosphere: If you suspect oxidation, run your reaction under an inert atmosphere (N_2 or Ar).

- Solvent Purity: Use high-purity, peroxide-free solvents (especially for ethers like THF), as solvent impurities can initiate degradation.

Below is a troubleshooting workflow to diagnose potential degradation issues.



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Caption: Troubleshooting workflow for identifying compound degradation.

Problem 3: Low Reaction Yield When Using Stoichiometric Reagents.

- Symptoms: A reaction known to proceed to completion with similar substrates results in low yield or recovery of starting material.

- **Causality Analysis:** The free hydroxyl group is a key factor. It is a mildly acidic proton and can act as a nucleophile. In reactions involving strong bases (e.g., organolithiums, Grignards) or electrophilic reagents, the hydroxyl group will react, consuming an equivalent of your reagent.[\[11\]](#)
- **Resolution Protocol:**
 - **Increase Reagent Stoichiometry:** The simplest solution is to add one additional equivalent of your base or nucleophilic reagent to account for the reaction with the hydroxyl group.
 - **Protecting Group Strategy:** For more sensitive or complex syntheses, protecting the hydroxyl group is the most robust approach. Common protecting groups for alcohols include silyl ethers (e.g., TBDMS) or benzyl ethers. This temporarily masks the reactive site, preventing side reactions.

Section 3: Standard Operating Procedures (SOPs)

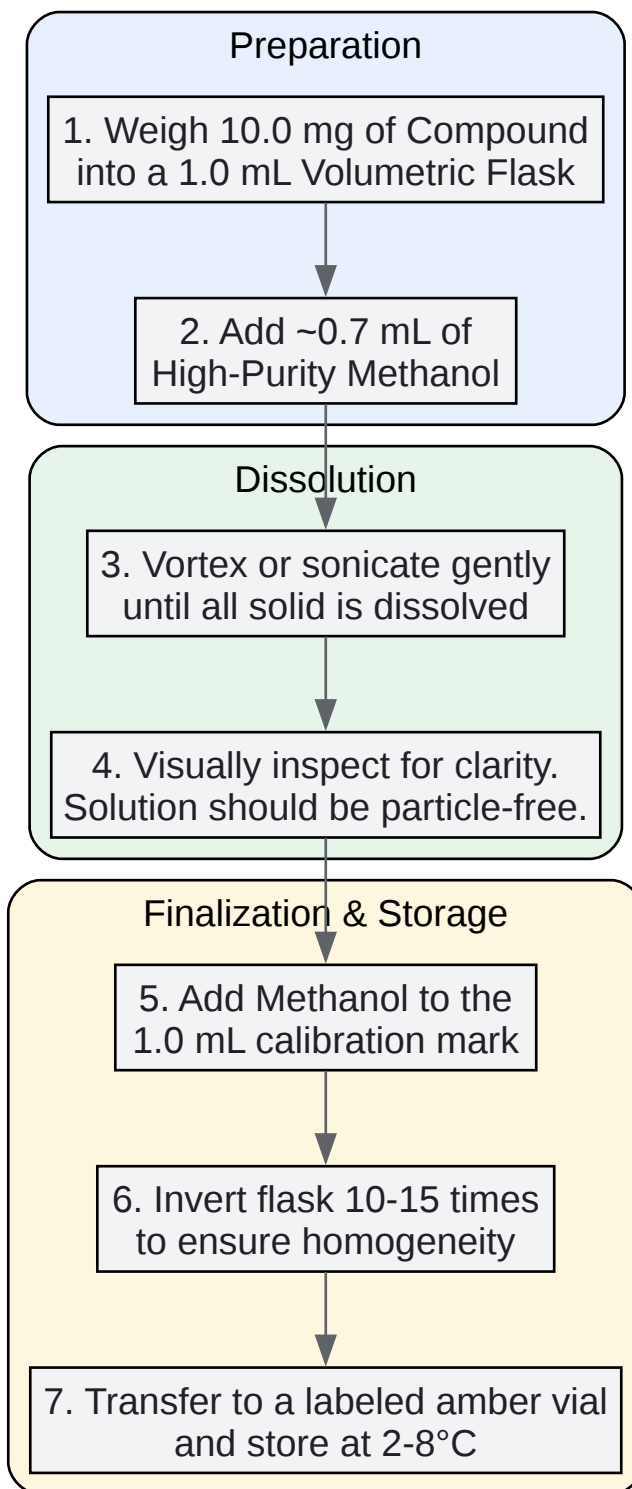
To ensure consistency and safety, follow these validated procedures.

SOP 1: Safe Handling and Weighing of Solid Compound

- **Preparation:** Don all required PPE (safety goggles, lab coat, nitrile gloves).
- **Work Area:** Perform all manipulations within a certified chemical fume hood.
- **Weighing:** Tare a suitable weighing vessel on an analytical balance. Using a clean spatula, carefully transfer the desired amount of **N,N-Diethyl-2-hydroxy-2-phenylacetamide** to the vessel.
- **Cleanup:** Close the main container tightly immediately after use. Wipe down the spatula and any surfaces with a damp cloth to remove any residual powder, disposing of the cloth as chemical waste.
- **Post-Handling:** Remove gloves and wash hands thoroughly with soap and water.

SOP 2: Preparation of a Standard 10 mg/mL Stock Solution in Methanol

This protocol provides a self-validating method for preparing a stock solution for analytical or screening purposes.



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